

# 5-Formyl-2-methylbenzonitrile: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Formyl-2-methylbenzonitrile

Cat. No.: B1319385

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This technical guide provides an in-depth overview of **5-Formyl-2-methylbenzonitrile**, a specialized chemical compound with applications in proteomics and as a building block in synthetic chemistry. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and potential applications.

## Chemical and Physical Properties

**5-Formyl-2-methylbenzonitrile** is a substituted aromatic compound containing both a nitrile and a formyl (aldehyde) functional group. These groups confer specific reactivity, making it a valuable intermediate for the synthesis of more complex molecules, including heterocyclic compounds.<sup>[1]</sup> Its properties are summarized in the table below.

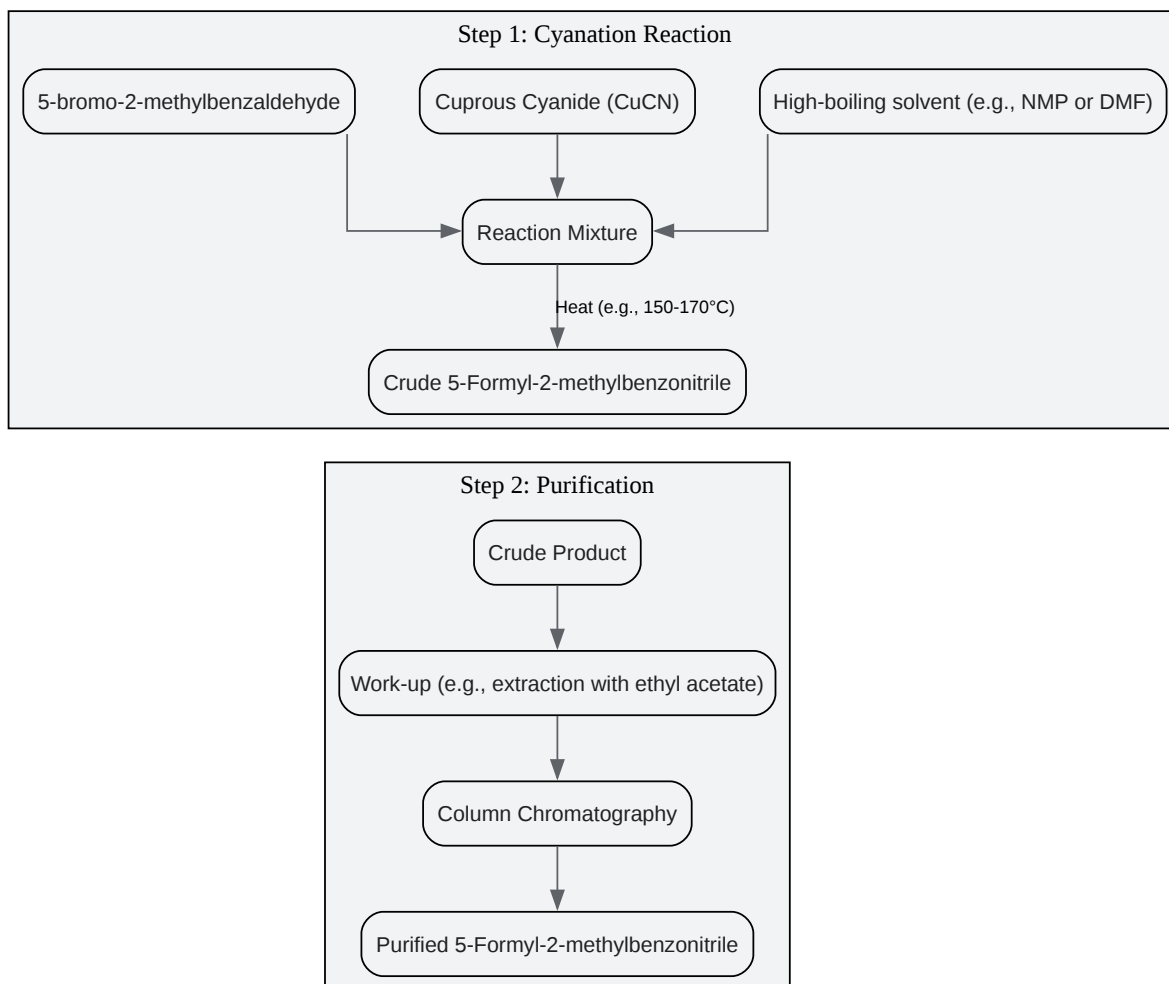
Property	Value	Source(s)
Chemical Formula	C <sub>9</sub> H <sub>7</sub> NO	[2][3]
Molecular Weight	145.16 g/mol	[2][3]
CAS Number	27613-36-1	[2][3]
Appearance	Solid (form may vary)	-
Synonyms	3-cyano-4-methylbenzaldehyde, 5-formyl-2-methyl-benzonitrile	[4]

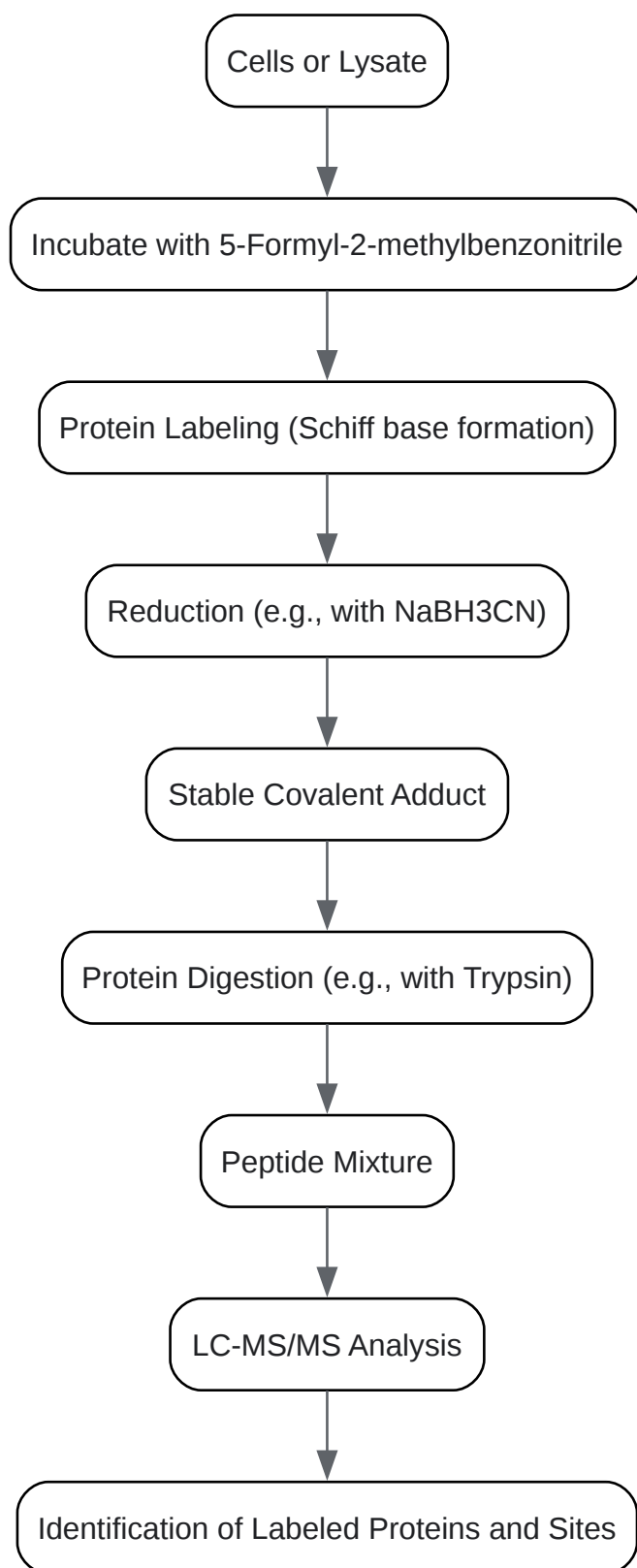
## Synthesis of 5-Formyl-2-methylbenzonitrile

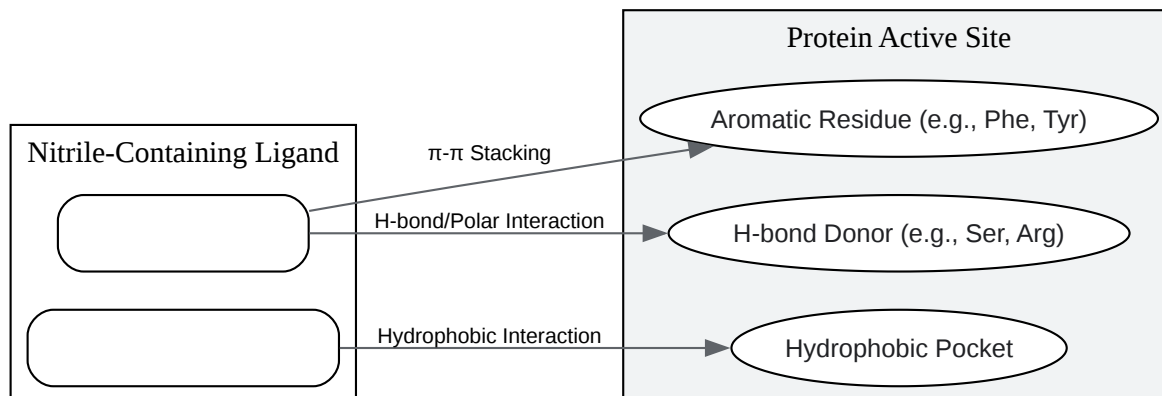
While a specific, detailed protocol for the synthesis of **5-Formyl-2-methylbenzonitrile** is not readily available in the literature, a plausible synthetic route can be derived from established methods for analogous compounds, such as 2-Fluoro-5-formylbenzonitrile.[5] A common approach involves the cyanation of a corresponding bromo-aldehyde precursor.

## Proposed Synthetic Workflow

The following diagram illustrates a potential two-step synthesis of **5-Formyl-2-methylbenzonitrile** from 5-bromo-2-methylbenzaldehyde. This workflow is based on analogous preparations of similar benzonitrile derivatives.







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## References

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